

An In-depth Technical Guide to Thiiothionyl Fluoride

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Compound of Interest

Compound Name: Thiiothionyl fluoride

Cat. No.: B15341338

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **thiiothionyl fluoride**, a reactive sulfur-fluoride compound. It details its chemical identity, physicochemical properties, synthesis protocols, and key chemical reactions, presented in a format tailored for scientific and research applications.

Chemical Identification

Identifier	Value
IUPAC Name	difluoro(sulfanylidene)-λ4-sulfane[1][2]
CAS Number	16860-99-4[1]
Synonyms	Sulphur(IV) sulfide difluoride, Thiosulfinic difluoride
Chemical Formula	S ₂ F ₂ or S=SF ₂ [1]
Molecular Weight	102.12 g/mol [1]

Physicochemical Properties

The fundamental physical and chemical properties of **thiiothionyl fluoride** are summarized below.

Property	Value
Appearance	Colorless gas[1]
Melting Point	-164.6 °C (108.5 K)[1]
Boiling Point	-10.6 °C (262.5 K)[1]

Synthesis of Thiothionyl Fluoride: Experimental Protocols

Thiothionyl fluoride can be synthesized through several laboratory-scale methods. The following are detailed experimental protocols for its preparation.

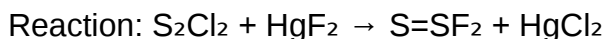
This method involves the fluorination of disulfur dichloride using potassium fluoride at an elevated temperature.[1]



Experimental Protocol:

- A reaction vessel is charged with anhydrous potassium fluoride (KF).
- Disulfur dichloride (S_2Cl_2) is slowly added to the potassium fluoride.
- The mixture is heated to approximately 150 °C.
- The gaseous product, **thiothionyl fluoride** ($\text{S}=\text{SF}_2$), is collected, while the solid byproduct, potassium chloride (KCl), remains in the reaction vessel.

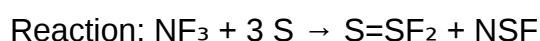
An alternative fluorinating agent for the synthesis of **thiothionyl fluoride** from disulfur dichloride is mercury(II) fluoride. This reaction proceeds at a lower temperature.[1]



Experimental Protocol:

- In a suitable reaction flask, disulfur dichloride (S_2Cl_2) is combined with mercury(II) fluoride (HgF_2).
- The reaction is allowed to proceed at 20 °C.
- The volatile **thiothionyl fluoride** is separated from the solid mercury(II) chloride byproduct.

Thiothionyl fluoride can also be prepared by the reaction of nitrogen trifluoride with elemental sulfur.^[1]



Experimental Protocol:

- Elemental sulfur is placed in a reaction chamber.
- Nitrogen trifluoride (NF_3) gas is introduced into the chamber.
- The reaction is initiated, typically with heating, to yield **thiothionyl fluoride** and thiazyl fluoride (NSF).
- The products are separated based on their differing volatilities.

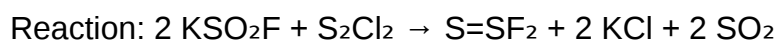
Thiothionyl fluoride can be formed from the rearrangement of its isomer, disulfur difluoride (FSSF), particularly in the presence of alkali metal fluorides.^[1]



Experimental Protocol:

- Disulfur difluoride is brought into contact with an alkali metal fluoride catalyst (e.g., KF , CsF).
- The contact initiates the isomerization to the more stable **thiothionyl fluoride**.

Another synthetic route involves the reaction of potassium fluorosulfite with disulfur dichloride.^[1]



Experimental Protocol:

- Potassium fluorosulfite (KSO_2F) and disulfur dichloride (S_2Cl_2) are combined in a reaction vessel.
- The reaction proceeds to form **thiothionyl fluoride**, potassium chloride, and sulfur dioxide.
- The gaseous products ($\text{S}=\text{SF}_2$ and SO_2) are separated from the solid KCl. **Thiothionyl fluoride** can be further purified from sulfur dioxide by fractional condensation or other gas separation techniques.

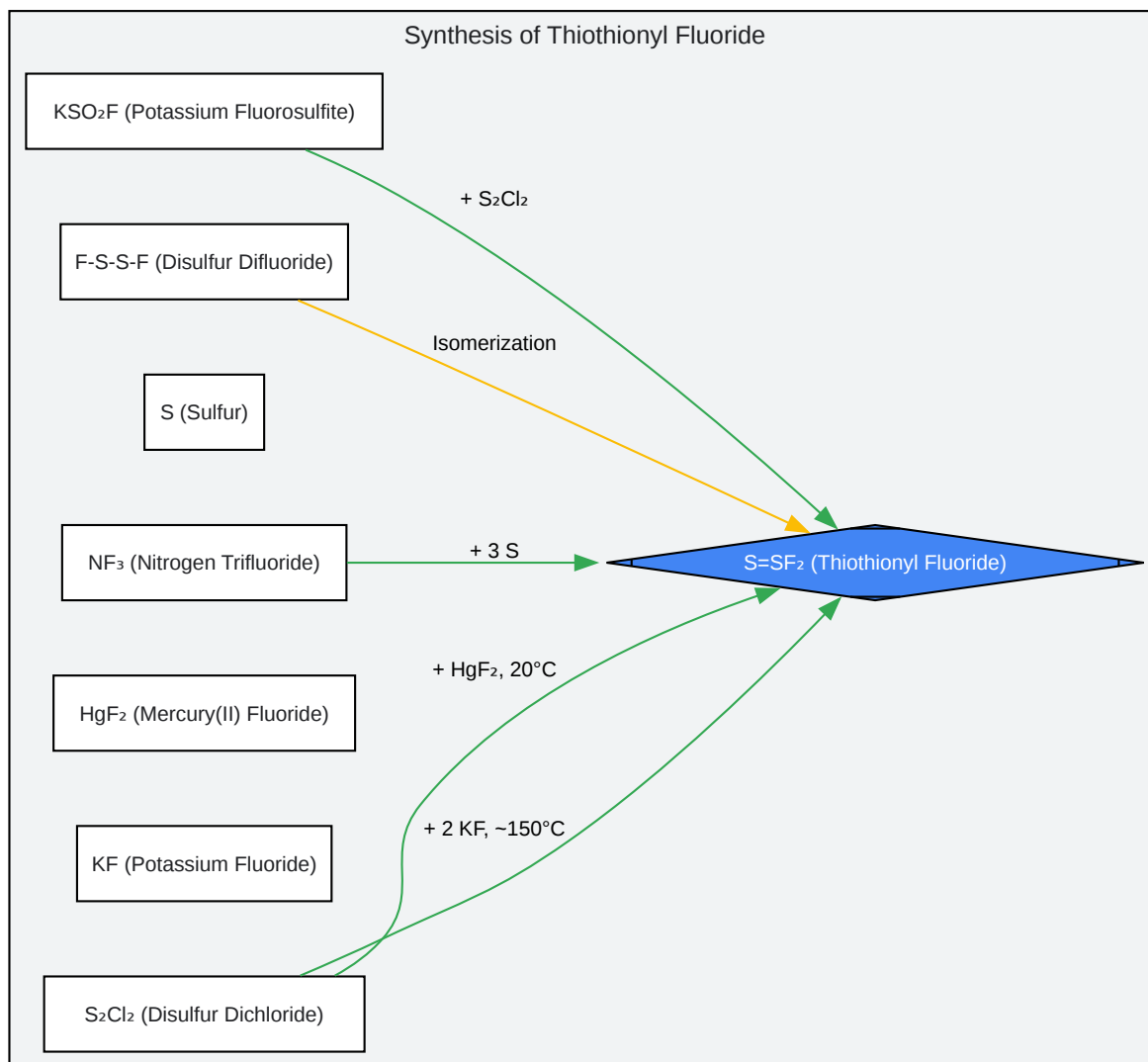
Chemical Reactivity and Properties

Thiothionyl fluoride is a reactive gas that participates in several characteristic reactions.

- Thermal Decomposition: At elevated temperatures and pressures, **thiothionyl fluoride** decomposes to sulfur tetrafluoride and elemental sulfur.^[1]
 - $2 \text{S}=\text{SF}_2 \rightarrow \text{SF}_4 + 3 \text{S}$
- Reaction with Hydrogen Fluoride: It reacts with hydrogen fluoride to produce sulfur tetrafluoride and hydrogen sulfide.^[1]
 - $\text{S}=\text{SF}_2 + 2 \text{HF} \rightarrow \text{SF}_4 + \text{H}_2\text{S}$
- Condensation with Sulfur Difluoride: At low temperatures, **thiothionyl fluoride** undergoes a condensation reaction with sulfur difluoride to yield 1,3-difluoro-trisulfane-1,1-difluoride.^[1]
 - $\text{S}=\text{SF}_2 + \text{SF}_2 \rightarrow \text{FS-S-SF}_3$

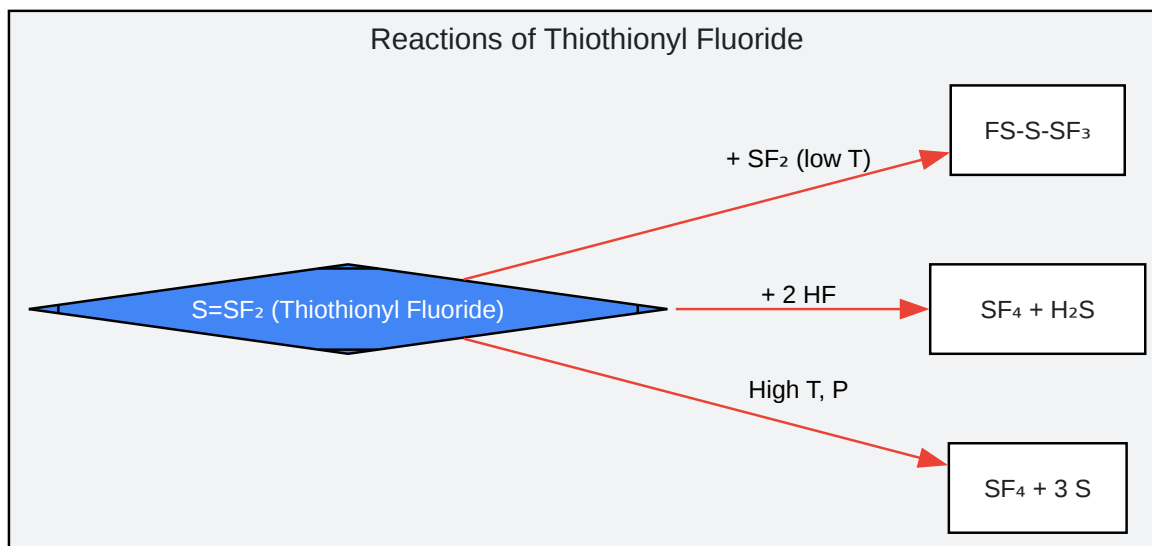
Diagrams of Synthetic and Reaction Pathways

The following diagrams, generated using the DOT language, illustrate the key synthetic routes and chemical reactions of **thiothionyl fluoride**.



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Caption: Synthetic pathways to **thiothionyl fluoride**.



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Caption: Key chemical reactions of **thiosthionyl fluoride**.

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References

- 1. Thiosthionyl fluoride - Wikipedia [en.wikipedia.org]
- 2. Thiosthionyl fluoride | F₂S₂ | CID 145375 - PubChem [pubchem.ncbi.nlm.nih.gov]
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